

# Technical Guide: Acetazolamide-13C2,d3

## Certificate of Analysis and Purity Assessment

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### Compound of Interest

Compound Name: Acetazolamide-13C2,d3

Cat. No.: B12420494

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the certificate of analysis and purity assessment for **Acetazolamide-13C2,d3**, an isotopically labeled internal standard crucial for pharmacokinetic and metabolic studies. This document outlines the expected quantitative data, detailed experimental protocols for its verification, and visual representations of key processes and concepts.

## Certificate of Analysis: Data Presentation

A Certificate of Analysis (CoA) for **Acetazolamide-13C2,d3** provides a comprehensive summary of its identity, purity, and quality. The following tables present typical data found in a CoA for this isotopically labeled compound.

### Table 1: Chemical Identity and Properties

Parameter	Specification
Product Name	Acetazolamide-13C2,d3
Chemical Name	N-(5-Sulfamoyl-1,3,4-thiadiazol-2-yl)acetamide-1,2-13C2, N-acetyl-d3
Molecular Formula	C <sub>2</sub> <sup>13</sup> C <sub>2</sub> H <sub>3</sub> D <sub>3</sub> N <sub>4</sub> O <sub>3</sub> S <sub>2</sub>
Molecular Weight	227.28 g/mol
CAS Number	Not available
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol

**Table 2: Purity Assessment**

Test	Method	Specification	Result
Chemical Purity	HPLC	≥98.0%	99.5%
Isotopic Purity	Mass Spectrometry	≥99 atom % <sup>13</sup> C, ≥98 atom % D	Conforms
<sup>1</sup> H NMR	NMR Spectroscopy	Conforms to structure	Conforms
Mass Spectrum	Mass Spectrometry	Conforms to structure	Conforms
Residual Solvents	GC-HS	As per USP <467>	Conforms

**Table 3: Isotopic Enrichment**

Isotopic Species	Method	Specification	Result
<sup>13</sup> C Enrichment	Mass Spectrometry / NMR	≥99%	99.2%
Deuterium Enrichment	Mass Spectrometry / NMR	≥98%	98.5%
Unlabeled (d0)	Mass Spectrometry	≤1%	0.3%

## Experimental Protocols

Detailed methodologies are essential for the accurate assessment of **Acetazolamide-13C2,d3** purity and identity.

### High-Performance Liquid Chromatography (HPLC) for Chemical Purity

This method is used to determine the chemical purity of **Acetazolamide-13C2,d3** by separating it from any non-isotopically labeled impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).
- Mobile Phase: A gradient mixture of acetonitrile and water (containing 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 µL.
- Procedure:
  - Prepare a standard solution of **Acetazolamide-13C2,d3** in the mobile phase.
  - Inject the standard solution into the HPLC system.
  - Record the chromatogram and determine the retention time of the main peak.
  - Calculate the area of the main peak and any impurity peaks.
  - The chemical purity is calculated as the percentage of the main peak area relative to the total peak area.

## Mass Spectrometry (MS) for Isotopic Purity and Identity Confirmation

Mass spectrometry is a critical technique for confirming the molecular weight and determining the isotopic enrichment of **Acetazolamide- $^{13}\text{C}_2,\text{d}_3$** .

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with a liquid chromatography system (LC-MS).
- Ionization Mode: Electrospray Ionization (ESI) in positive or negative mode.
- Mass Analyzer: Set to a high-resolution mode to resolve isotopic peaks.
- Procedure:
  - Infuse a dilute solution of **Acetazolamide- $^{13}\text{C}_2,\text{d}_3$**  directly into the mass spectrometer or inject it through the LC system.
  - Acquire the full scan mass spectrum.
  - Confirm the presence of the molecular ion corresponding to the expected mass of **Acetazolamide- $^{13}\text{C}_2,\text{d}_3$**  ( $m/z \sim 228.0$  for  $[\text{M}+\text{H}]^+$ ).
  - Analyze the isotopic distribution of the molecular ion peak to determine the percentage of  $^{13}\text{C}$  and deuterium incorporation. The relative intensities of the M, M+1, M+2, etc. peaks are used to calculate the isotopic enrichment.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides detailed information about the molecular structure and confirms the position of the isotopic labels.

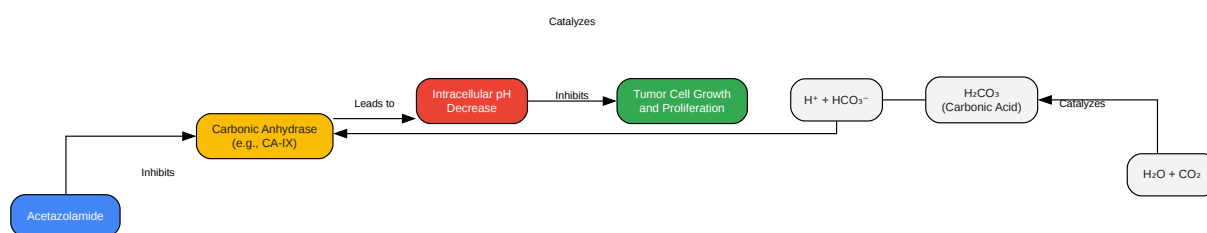
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide ( $\text{DMSO}-\text{d}_6$ ).
- Experiments:

- $^1\text{H}$  NMR: To confirm the absence of protons at the deuterated positions and the overall proton environment of the molecule. The methyl singlet seen in unlabeled Acetazolamide will be absent.
- $^{13}\text{C}$  NMR: To confirm the enrichment of the two labeled carbon atoms. The signals for the labeled carbonyl and thiadiazole ring carbons will be significantly enhanced.
- Procedure:
  - Dissolve a small amount of **Acetazolamide- $^{13}\text{C}_2,\text{d}_3$**  in the deuterated solvent.
  - Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.
  - Compare the obtained spectra with the expected chemical shifts and coupling patterns for the labeled compound to confirm its structure and the location of the isotopic labels.

## Visualizations

The following diagrams, generated using Graphviz, illustrate key aspects of Acetazolamide's mechanism, the analytical workflow for its labeled analogue, and the logical structure of a Certificate of Analysis.

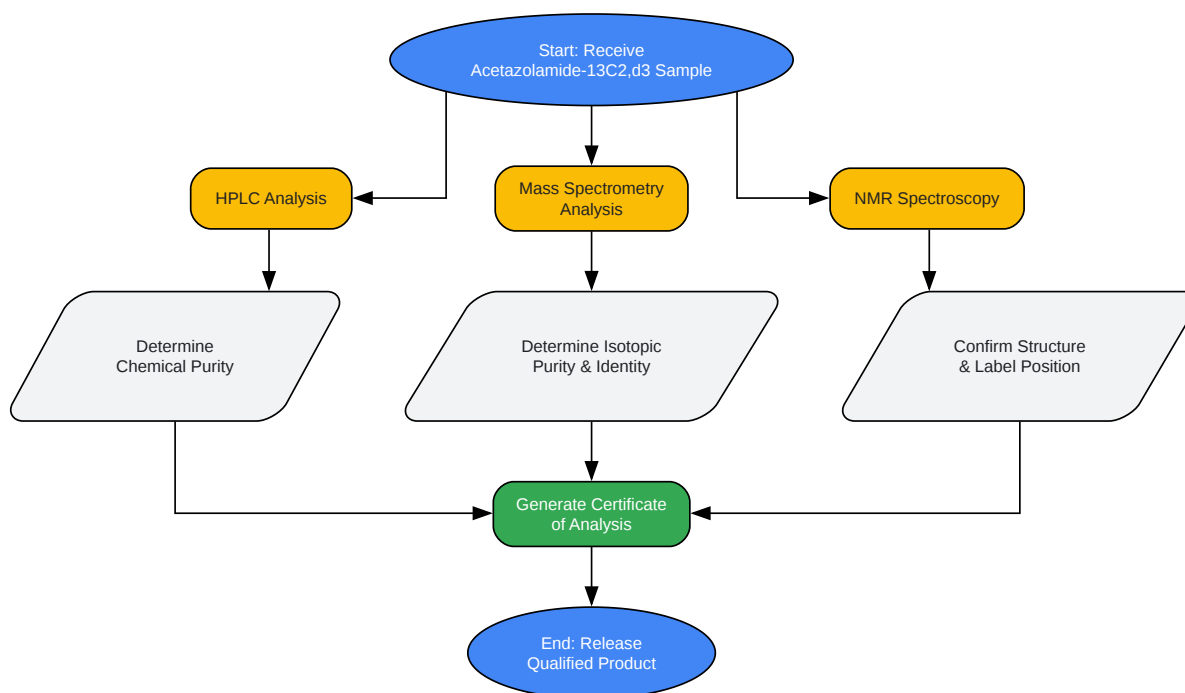
## Signaling Pathway: Mechanism of Action of Acetazolamide



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## Mechanism of Action of Acetazolamide

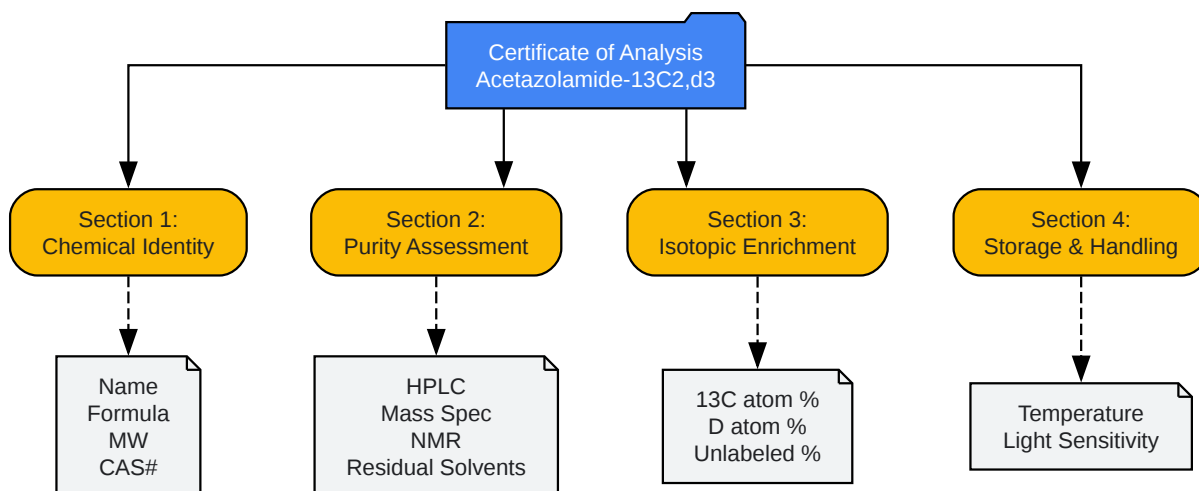
## Experimental Workflow: Purity Assessment of Acetazolamide- $^{13}\text{C}_2,\text{d}_3$



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## Purity Assessment Workflow

## Logical Relationship: Certificate of Analysis Structure



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### Structure of a Certificate of Analysis

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